

An In-depth Technical Guide to Ethyl Ethylene Phosphate

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Compound of Interest

Compound Name: Ethylene phosphate

CAS No.: 6711-47-3

Cat. No.: B14073141

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of ethyl **ethylene phosphate**, a key monomer in the synthesis of biocompatible and biodegradable polymers with significant applications in drug delivery and biomedicine. This document details its chemical identity, synthesis, polymerization, and applications, with a focus on experimental procedures and data.

Chemical Identity and Properties

Ethyl **ethylene phosphate**, also known as 2-ethoxy-1,3,2-dioxaphospholane 2-oxide, is a cyclic phosphate ester. Its chemical structure and fundamental properties are summarized below.

Table 1: Chemical and Physical Properties of Ethyl **Ethylene Phosphate**

Property	Value
CAS Number	823-31-4
Molecular Formula	C ₄ H ₉ O ₄ P
Molecular Weight	152.09 g/mol
Appearance	Colorless to yellowish liquid
Boiling Point	95-97 °C at 107 Pa
Solubility	Soluble in many organic solvents
Canonical SMILES	CCOP1(=O)OCCO1

Synthesis of Ethyl Ethylene Phosphate

The synthesis of ethyl **ethylene phosphate** is typically achieved through a two-step process, starting with the formation of the precursor 2-chloro-1,3,2-dioxaphospholane 2-oxide (ethylene chlorophosphate), followed by its reaction with ethanol.

This precursor is synthesized by reacting ethylene glycol with phosphorus trichloride, followed by oxidation.

Materials:

- Ethylene glycol
- Phosphorus trichloride (PCl₃)
- Dichloromethane (CH₂Cl₂) (anhydrous)
- Oxygen (O₂) or other oxidizing agent

Procedure:

- In a reaction vessel equipped with a stirrer, dropping funnel, and a gas outlet, dissolve ethylene glycol in anhydrous dichloromethane.

- Cool the solution to 0-5 °C in an ice bath.
- Slowly add phosphorus trichloride dropwise to the cooled solution while maintaining the temperature. The reaction is exothermic and releases HCl gas, which should be safely vented or trapped.
- After the addition is complete, allow the reaction to stir for several hours at low temperature to form 2-chloro-1,3,2-dioxaphospholane.
- The resulting intermediate is then oxidized. This can be achieved by bubbling dry oxygen gas through the solution.
- The final product, 2-chloro-1,3,2-dioxaphospholane 2-oxide, is purified by vacuum distillation.

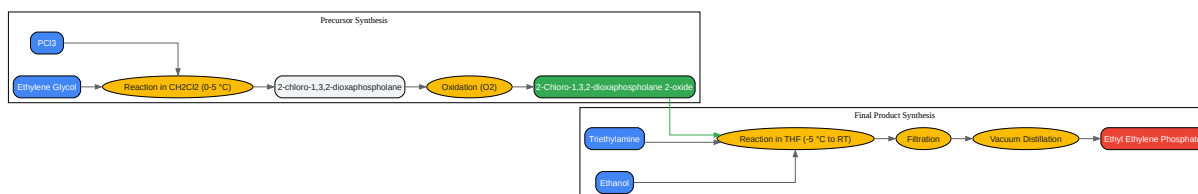
Materials:

- 2-chloro-1,3,2-dioxaphospholane-2-oxide (ethylene chlorophosphate)
- Anhydrous ethanol (EtOH)
- Triethylamine (Et₃N)
- Anhydrous tetrahydrofuran (THF)

Procedure:

- Dissolve 2-chloro-1,3,2-dioxaphospholane-2-oxide in anhydrous THF in a reaction vessel under an inert atmosphere (e.g., nitrogen or argon).
- Cool the solution to -5 °C.
- Prepare a solution of anhydrous ethanol and triethylamine in anhydrous THF.
- Add the ethanol/triethylamine solution dropwise to the cooled ethylene chlorophosphate solution. Triethylamine acts as a base to neutralize the HCl formed during the reaction, precipitating as triethylamine hydrochloride.

- After the addition, allow the mixture to stir at -5 °C for 30 minutes and then at room temperature for 12 hours.
- Remove the triethylamine hydrochloride salt by filtration.
- The filtrate is concentrated under reduced pressure, and the resulting crude product is purified by vacuum distillation to yield ethyl **ethylene phosphate** as a yellowish liquid.



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Synthesis of Ethyl **Ethylene Phosphate**.

Spectroscopic Characterization

The structure of ethyl **ethylene phosphate** can be confirmed using various spectroscopic techniques.

Table 2: Spectroscopic Data for Ethyl **Ethylene Phosphate**

Technique	Observed Features
^1H NMR (400 MHz, CDCl_3)	δ (ppm): 1.38 (t, 3H, POCH_2CH_3), 4.22 (q, 2H, POCH_2CH_3), 4.42 (m, 4H, $\text{OCH}_2\text{CH}_2\text{O}$)
^{31}P NMR (CDCl_3)	A single peak is expected in the phosphate ester region, typically between 0 and -20 ppm relative to 85% H_3PO_4 .
IR Spectroscopy	Characteristic peaks are expected for $\text{P}=\text{O}$ stretching ($\sim 1250\text{-}1300\text{ cm}^{-1}$), P-O-C stretching ($\sim 1000\text{-}1100\text{ cm}^{-1}$), and C-H stretching ($\sim 2850\text{-}3000\text{ cm}^{-1}$).

Polymerization of Ethyl Ethylene Phosphate

Ethyl **ethylene phosphate** can undergo ring-opening polymerization (ROP) to form poly(ethyl **ethylene phosphate**) (PEEP), a biocompatible and biodegradable polymer.

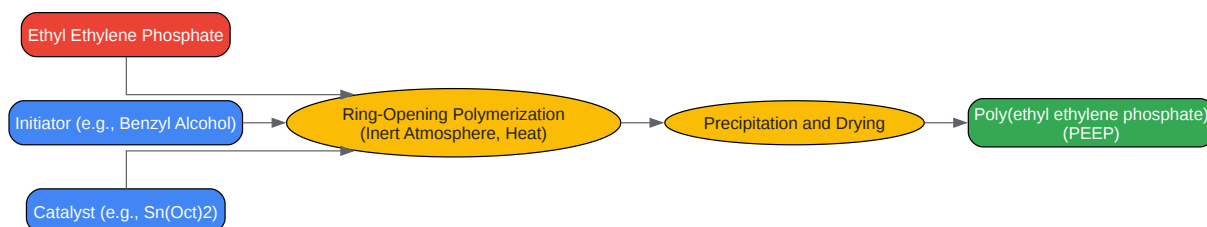
Materials:

- Ethyl **ethylene phosphate** (EEP) monomer
- Initiator (e.g., benzyl alcohol, stannous octoate ($\text{Sn}(\text{Oct})_2$))
- Anhydrous solvent (e.g., toluene, dichloromethane)

Procedure:

- The polymerization should be conducted under an inert atmosphere in a flame-dried Schlenk flask.
- The desired amount of initiator and catalyst (if applicable) are dissolved in the anhydrous solvent.
- The ethyl **ethylene phosphate** monomer is added to the solution.
- The reaction mixture is stirred at a specific temperature (e.g., $100\text{-}130\text{ }^\circ\text{C}$ for $\text{Sn}(\text{Oct})_2$ catalysis) for a predetermined time to achieve the desired molecular weight and conversion.

- The polymerization is terminated by cooling the reaction mixture.
- The polymer is typically purified by precipitation in a non-solvent (e.g., cold diethyl ether or hexane) and dried under vacuum.



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Ring-Opening Polymerization of Ethyl **Ethylene Phosphate**.

Applications in Drug Development

Poly(ethyl **ethylene phosphate**) (PEEP) is gaining significant attention as a hydrophilic and biocompatible polymer, often considered an alternative to poly(ethylene glycol) (PEG) for drug delivery applications. One of its primary uses is in the surface modification of liposomes to create "stealth" nanoparticles that can evade the immune system and have prolonged circulation times.

This protocol describes a general method for preparing PEEP-coated liposomes using the post-insertion technique.

Materials:

- Lipids (e.g., 1,2-dipalmitoyl-sn-glycero-3-phosphocholine (DPPC), cholesterol)
- Drug to be encapsulated (hydrophilic or lipophilic)
- PEEP with a hydrophobic anchor (e.g., PEEP-DSPE)

- Organic solvent (e.g., chloroform, methanol)
- Aqueous buffer (e.g., phosphate-buffered saline (PBS), pH 7.4)

Procedure:

- Liposome Formation (Thin-Film Hydration Method):
 - Dissolve the lipids (and the lipophilic drug, if applicable) in an organic solvent in a round-bottom flask.
 - Remove the organic solvent using a rotary evaporator to form a thin lipid film on the flask wall.
 - Dry the film under vacuum for several hours to remove any residual solvent.
 - Hydrate the lipid film with an aqueous buffer (containing the hydrophilic drug, if applicable) by vortexing or sonicating at a temperature above the lipid phase transition temperature. This results in the formation of multilamellar vesicles (MLVs).
 - To obtain unilamellar vesicles of a defined size, the MLV suspension can be subjected to sonication or extrusion through polycarbonate membranes of a specific pore size.
- PEEPylation (Post-Insertion Method):
 - Prepare a solution of the PEEP-lipid conjugate (e.g., PEEP-DSPE) in the same aqueous buffer.
 - Add the PEEP-lipid solution to the pre-formed liposome suspension.
 - Incubate the mixture at a temperature slightly above the phase transition temperature of the lipids for a specific period (e.g., 1-2 hours) with gentle stirring. During this incubation, the hydrophobic anchor of the PEEP-lipid conjugate will insert into the liposome bilayer, resulting in PEEP chains decorating the liposome surface.
 - Remove any non-inserted PEEP-lipid and unencapsulated drug by dialysis or size exclusion chromatography.

The resulting PEEPyated liposomes can then be characterized for size, zeta potential, drug encapsulation efficiency, and in vitro/in vivo performance.

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